

A Comparative Analysis of the Brisance of Mercury Fulminate and Modern Primary Explosives

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Compound of Interest

Compound Name: *Knallquecksilber*

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This guide provides a detailed comparison of the brisance of the historical primary explosive, mercury(II) fulminate (**Knallquecksilber**), with modern primary explosives, including lead azide, lead styphnate, and diazodinitrophenol (DDNP). Brisance, the shattering effect of an explosive, is a critical performance parameter. This document outlines the quantitative data available, details the experimental protocols for brisance determination, and presents a logical framework for comparison.

Introduction to Primary Explosives and Brisance

Primary explosives are highly sensitive materials used to initiate less sensitive secondary explosives.[1] A key characteristic of a primary explosive is its brisance, or shattering power, which is closely related to its detonation pressure.[2][3] High brisance is crucial for ensuring a reliable and rapid initiation of the explosive train.[3] Historically, mercury fulminate was a widely used primary explosive, but it has been largely superseded by more stable, less toxic, and often more brisant compounds.[4][5]

Comparative Performance Data

The following table summarizes key performance characteristics of mercury fulminate and selected modern primary explosives. While detonation velocity is a primary indicator of

performance and is readily available, direct, side-by-side quantitative brisance data from standardized tests is less common in open literature. The values presented are compiled from various sources and should be considered in the context of potential variations in experimental conditions.

Property	Mercury Fulminate (Knallquecksilber)	Lead Azide	Lead Styphnate	Diazodinitrophenol (DDNP)
Chemical Formula	$\text{Hg}(\text{CNO})_2$	$\text{Pb}(\text{N}_3)_2$	$\text{C}_6\text{H}(\text{NO}_2)_3(\text{O}_2\text{Pb})$	$\text{C}_6\text{H}_2\text{N}_4\text{O}_5$
Density (g/cm ³)	4.42	4.71	2.9 - 3.1	1.63
Detonation Velocity (m/s)	4,250[6]	5,180[6]	5,200[7]	7,100[6]
Brisance (Sand Crush Test, g)	Data not available	Data not available	Data not available	Data not available
Brisance (Hess Test, mm)	Data not available	Data not available	Data not available	Data not available
Brisance (Plate Dent Test)	Data not available	Data not available	Data not available	Data not available
Impact Sensitivity	High[4]	High	Less sensitive than lead azide[7]	Less sensitive than mercury fulminate[8]
Friction Sensitivity	High[4]	High	Less sensitive than mercury fulminate[7]	Much less sensitive than mercury fulminate[8]

Experimental Protocols for Brisance Determination

Standardized tests are essential for quantifying and comparing the brisance of explosives. The following are detailed methodologies for three common tests.

Hess Test (Lead Block Compression)

The Hess test measures the crushing effect of an explosive on a lead cylinder.[9]

Apparatus:

- A cylindrical lead block, typically 60 mm in height and 40 mm in diameter, placed on a massive steel base.[9]
- A steel disc, 10-30 mm thick, placed on top of the lead cylinder to attenuate the shock wave pressure.[10]
- A 50 g charge of the explosive being tested, with a diameter of 40 mm, is placed on the steel disc.[10]

Procedure:

- The initial height of the lead cylinder is precisely measured.
- The explosive charge is placed on the steel disc, which is centered on the lead cylinder.
- The explosive is detonated.
- The final height of the compressed lead cylinder is measured.
- The brisance is expressed as the difference between the initial and final heights of the lead cylinder in millimeters.[9]

Sand Crush Test

The sand crush test quantifies brisance by measuring the amount of standardized sand that is crushed by the detonation of an explosive sample.[9]

Apparatus:

- A set of standardized sieves for grading the sand.[9]
- A robust container (bomb) to hold the sand and the explosive charge.[11]

- A standardized sand, typically Ottawa sand of a specific grain size (e.g., retained on a 30-mesh sieve).[9][11]

Procedure:

- A pre-sifted, known quantity of sand is placed in the container.
- A small, known weight of the explosive (e.g., 0.4 g) is placed in the center of the sand.[11]
- The explosive is detonated.
- The sand is then re-sifted through the same sieve.
- The weight of the sand that has been crushed finely enough to pass through the sieve is measured. This weight, in grams, is a measure of the explosive's brisance.[9]

Plate Dent Test

The plate dent test evaluates the ability of an explosive to create a depression in a standardized steel plate, which correlates with its detonation pressure and brisance.[12][13]

Apparatus:

- A cold-rolled steel witness plate of a specified hardness and dimensions (e.g., 12.7 cm x 12.7 cm x 5.1 cm).[13]
- A cylindrical charge of the explosive (e.g., 4.1 cm diameter, 15.2 cm height) is placed vertically on the center of the plate.[13]
- An initiator, such as a detonator, is placed on top of the explosive charge.[14]

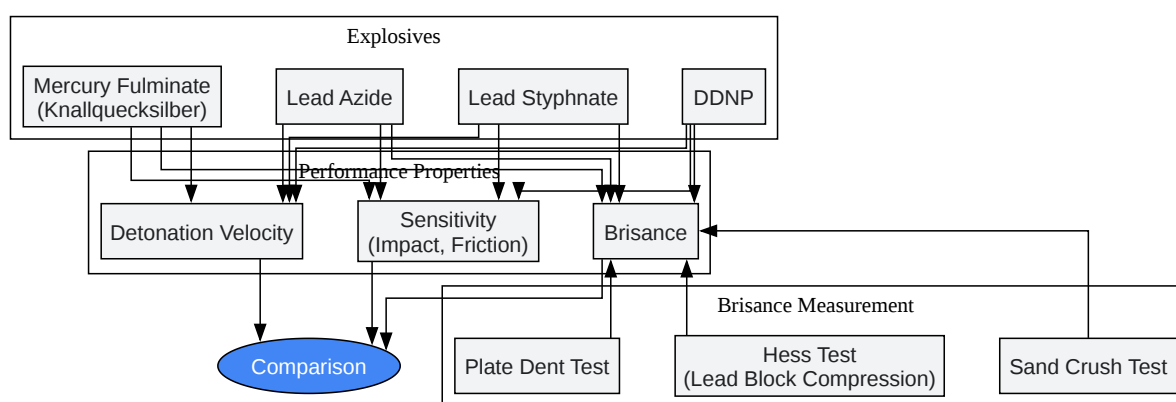
Procedure:

- The explosive charge is placed on the witness plate.
- The charge is initiated.
- The depth of the resulting dent in the steel plate is measured using a depth micrometer.[14]

- The depth of the dent is used as a comparative measure of brisance.[13]

Comparative Analysis Workflow

The following diagram illustrates the logical workflow for comparing the brisance of different primary explosives.



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